

Signal transduction pathways affected by CAS 186319-68-6

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An In-depth Technical Guide to the Signal Transduction Pathways Affected by GSK1059615 (CAS **186319-68-6**)

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

GSK1059615, identified by CAS number **186319-68-6**, is a potent, ATP-competitive, and reversible dual inhibitor of phosphoinositide 3-kinase (PI3K) and the mammalian target of rapamycin (mTOR).[1][2][3] These two kinases are critical nodes in the PI3K/AKT/mTOR signaling pathway, a cascade fundamental to regulating cell growth, proliferation, survival, and metabolism.[4][5] Dysregulation of this pathway is a common feature in various human cancers, making it a prime target for therapeutic intervention.[5][6] This guide provides a detailed examination of the molecular mechanisms through which GSK1059615 exerts its effects, the specific signal transduction pathways it modulates, and the experimental methodologies used to characterize its activity.

Introduction to GSK1059615: A Dual PI3K/mTOR Inhibitor

GSK1059615 is a pyridinylquinoline derivative that has demonstrated significant anti-proliferative and pro-apoptotic or necroptotic activity in a range of cancer cell lines.[1][7][8] As a pan-PI3K inhibitor, it targets all four class I PI3K isoforms (α , β , γ , δ) with low nanomolar potency.[4][8] Simultaneously, it inhibits mTOR, a serine/threonine kinase that functions in two distinct complexes, mTORC1 and mTORC2.[8] This dual-specificity is a key feature of GSK1059615, as it allows for a more complete shutdown of the PI3K/AKT/mTOR cascade compared to inhibitors that target only a single component.[7][8] While it entered Phase I clinical trials for solid tumors and lymphoma, its development was discontinued due to challenges in achieving sufficient exposure.[1][4] Nevertheless, it remains a valuable tool for preclinical research into the PI3K/AKT/mTOR pathway.[7][9]

Core Signaling Pathway: The PI3K/AKT/mTOR Cascade

The PI3K/AKT/mTOR pathway is a central signaling network that translates extracellular cues from growth factors and nutrients into intracellular responses.

Mechanism of Pathway Activation:

- **Receptor Tyrosine Kinase (RTK) Activation:** The pathway is typically initiated by the binding of growth factors to RTKs, leading to receptor dimerization and autophosphorylation.
- **PI3K Recruitment and Activation:** The activated RTK recruits and activates Class IA PI3K. PI3K then phosphorylates phosphatidylinositol 4,5-bisphosphate (PIP2) to generate the second messenger phosphatidylinositol 3,4,5-trisphosphate (PIP3).
- **AKT Activation:** PIP3 acts as a docking site for proteins with pleckstrin homology (PH) domains, such as AKT and phosphoinositide-dependent kinase 1 (PDK1). This co-localization at the membrane allows PDK1 to phosphorylate AKT at threonine 308 (T308). For full activation, AKT requires a second phosphorylation at serine 473 (S473), a step primarily mediated by the mTORC2 complex.[10]

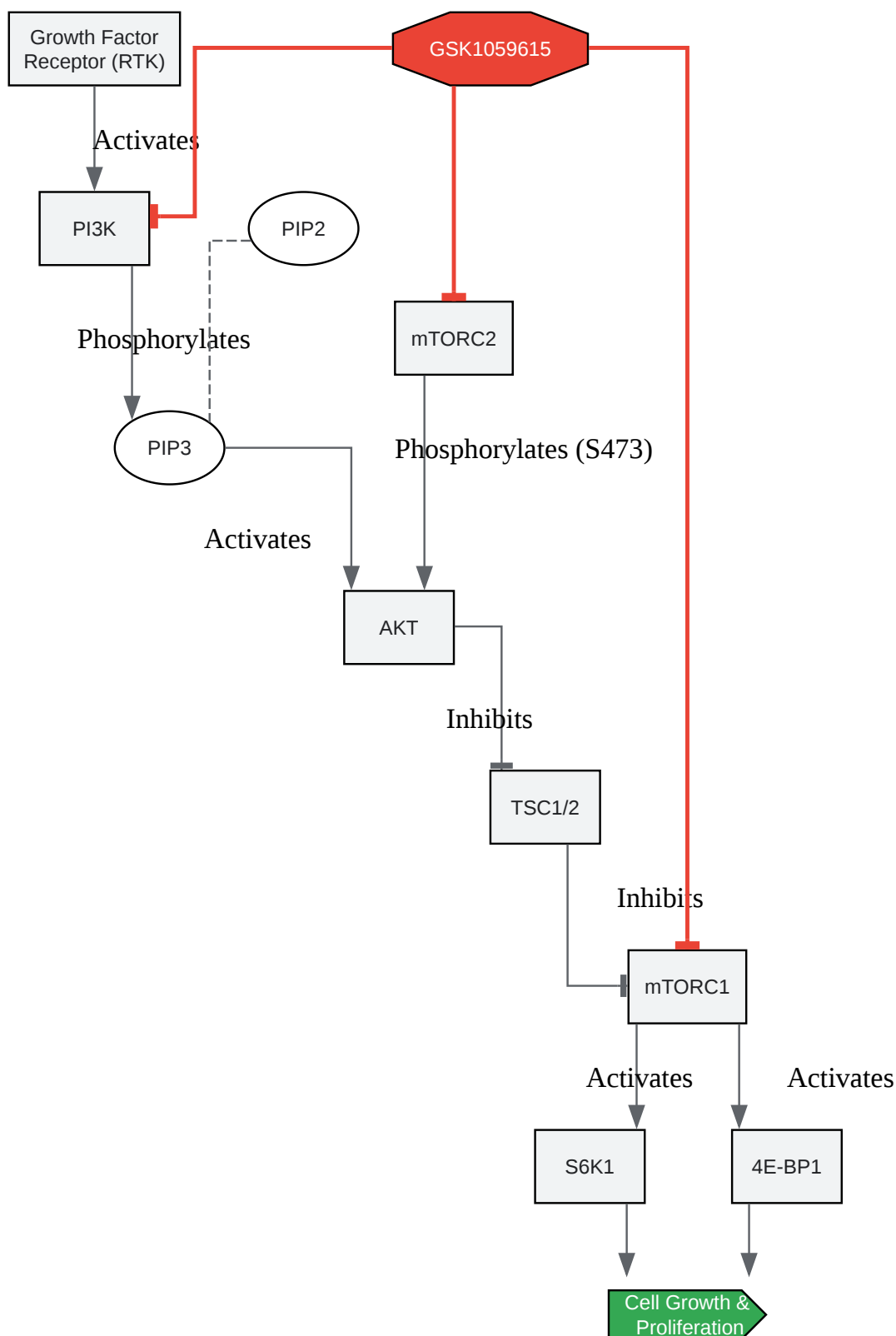
- **mTORC1 and mTORC2 Activation:** Activated AKT can then phosphorylate and inhibit the tuberous sclerosis complex (TSC1/2), a negative regulator of mTORC1. This relieves the inhibition on mTORC1, allowing it to phosphorylate its downstream targets, such as S6 kinase 1 (S6K1) and eukaryotic translation initiation factor 4E-binding protein 1 (4E-BP1), to promote protein synthesis and cell growth.[\[6\]](#)[\[11\]](#)

Inhibition by GSK1059615: GSK1059615 exerts its inhibitory effects at two key points in this cascade:

- **PI3K Inhibition:** By directly inhibiting the catalytic activity of PI3K, GSK1059615 prevents the conversion of PIP2 to PIP3. This abrogates the recruitment and subsequent activation of AKT.[\[12\]](#)[\[13\]](#)
- **mTOR Inhibition:** GSK1059615 also directly inhibits the kinase activity of both mTORC1 and mTORC2.[\[8\]](#) This dual action prevents the phosphorylation of key downstream effectors even if there is residual upstream signaling, and it also blocks the mTORC2-mediated feedback loop that can activate AKT.[\[6\]](#)

The comprehensive blockade of this pathway by GSK1059615 leads to a dramatic reduction in the phosphorylation levels of key signaling molecules, including PI3K p85, AKT (at S473), mTOR (at S2448), and S6K1 (at T389).[\[1\]](#)[\[7\]](#) This ultimately results in cell cycle arrest, typically at the G1 phase, and the induction of cell death.[\[2\]](#)[\[9\]](#) Interestingly, in head and neck squamous cell carcinoma (HNSCC) cells, GSK1059615 has been shown to induce programmed necrosis rather than classical apoptosis.[\[7\]](#)

Diagram of the PI3K/AKT/mTOR Pathway and GSK1059615 Inhibition



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Caption: GSK1059615 inhibits PI3K and mTOR, blocking downstream signaling.

Quantitative Analysis of GSK1059615 Activity

The potency of GSK1059615 has been quantified through various biochemical and cellular assays. The half-maximal inhibitory concentration (IC50) is a standard measure of an inhibitor's effectiveness.

Target Enzyme	IC50 (nM)	Source
PI3K α	0.4	[2] [4] [8]
PI3K β	0.6	[2] [4] [8]
PI3K γ	5	[2] [4] [8]
PI3K δ	2	[2] [4] [8]
mTOR	12	[2] [4] [8]

Experimental Protocol: Western Blot for Pathway Inhibition

A common method to verify the inhibitory action of GSK1059615 on the PI3K/AKT/mTOR pathway is to measure the phosphorylation status of key downstream proteins via Western blot. This protocol provides a framework for such an experiment.

Objective: To determine the effect of GSK1059615 on the phosphorylation of AKT (Ser473) and S6K1 (Thr389) in a cancer cell line (e.g., SCC-9, AGS).

Materials:

- Cancer cell line (e.g., SCC-9)
- Complete cell culture medium
- GSK1059615 (dissolved in DMSO)
- Phosphate-buffered saline (PBS)
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors

- BCA protein assay kit
- SDS-PAGE gels and running buffer
- Transfer apparatus and PVDF membranes
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies:
 - Rabbit anti-phospho-AKT (Ser473)
 - Rabbit anti-total-AKT
 - Rabbit anti-phospho-S6K1 (Thr389)
 - Rabbit anti-total-S6K1
 - Mouse anti- β -actin (loading control)
- HRP-conjugated secondary antibodies (anti-rabbit, anti-mouse)
- Enhanced chemiluminescence (ECL) substrate
- Imaging system

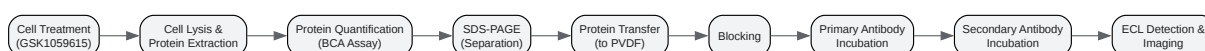
Methodology:

- Cell Culture and Treatment:
 - Plate cells in 6-well plates and allow them to adhere and reach 70-80% confluency.
 - Treat cells with varying concentrations of GSK1059615 (e.g., 0, 0.1, 1, 3, 10 μ M) for a specified time (e.g., 2-4 hours). Include a DMSO-only vehicle control.
- Cell Lysis:
 - Aspirate the medium and wash cells twice with ice-cold PBS.

- Add 100-150 μ L of ice-cold lysis buffer to each well.
- Scrape the cells and transfer the lysate to a microcentrifuge tube.
- Incubate on ice for 30 minutes, vortexing occasionally.
- Centrifuge at 14,000 rpm for 15 minutes at 4°C.
- Protein Quantification:
 - Collect the supernatant (total protein lysate).
 - Determine the protein concentration of each sample using a BCA assay according to the manufacturer's instructions.
- SDS-PAGE and Western Blotting:
 - Normalize protein amounts for all samples (e.g., 20-30 μ g per lane). Prepare samples with Laemmli buffer and heat at 95°C for 5 minutes.
 - Load samples onto an SDS-PAGE gel and run until the dye front reaches the bottom.
 - Transfer the separated proteins to a PVDF membrane.
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with the primary antibody (e.g., anti-phospho-AKT, diluted in blocking buffer) overnight at 4°C with gentle agitation.
 - Wash the membrane three times with TBST for 10 minutes each.
 - Incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane again three times with TBST.
- Detection and Analysis:
 - Apply ECL substrate to the membrane according to the manufacturer's protocol.

- Capture the chemiluminescent signal using an imaging system.
- To analyze total protein levels, the blot can be stripped and re-probed with antibodies for total AKT, total S6K1, and β -actin.
- Quantify band intensities using densitometry software. The ratio of phosphorylated protein to total protein is calculated to determine the extent of inhibition.

Diagram of the Western Blot Workflow



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Caption: Key steps in the Western blot protocol to assess pathway inhibition.

Conclusion

GSK1059615 is a well-characterized dual inhibitor that potently and specifically targets the PI3K and mTOR kinases. Its primary effect is the comprehensive suppression of the PI3K/AKT/mTOR signal transduction pathway, a critical regulator of cellular growth and survival that is frequently hyperactivated in cancer. By inhibiting key phosphorylation events throughout this cascade, GSK1059615 effectively blocks downstream signaling, leading to anti-proliferative and cytotoxic effects in malignant cells. While its clinical development has been halted, it remains an indispensable research tool for dissecting the complexities of the PI3K/AKT/mTOR pathway and for the preclinical evaluation of this therapeutic strategy.

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